Application Note: Cellular Profiling & Validation of 3-(aminomethyl)-N-methylbenzamide

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Compound of Interest	
Compound Name:	*3-(aminomethyl)-N-methylbenzamide*
CAS No.:	*515131-51-8*
Cat. No.:	*B1355832*

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Executive Summary

This guide details the standardized protocols for the experimental use of **3-(aminomethyl)-N-methylbenzamide** (CAS: 515131-51-8; HCl Salt CAS: 916211-48-8) in mammalian cell culture.

3-(aminomethyl)-N-methylbenzamide is a low-molecular-weight (MW: 164.2 g/mol) benzamide derivative. In drug discovery, it serves as a privileged fragment scaffold, often utilized in Fragment-Based Drug Discovery (FBDD) to probe binding pockets of enzymes such as PARP (Poly (ADP-ribose) polymerase), histone deacetylases (HDACs), and various amine oxidases. Its structural features—a hydrogen-bond-donating amide and a primary amine—make it a versatile "anchor" fragment for exploring protein active sites.

This document provides rigorous methodologies for solubility optimization, cytotoxicity profiling, and target engagement validation, ensuring high-quality data generation for this chemical probe.

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Technical Background & Physicochemical Properties[1]

Understanding the chemical nature of the compound is prerequisite to successful cell culture experiments.

Property	Value	Implication for Cell Culture
Molecular Weight	164.20 Da	Rapid diffusion; high molarity per unit mass.
LogP	~ -0.19 (Hydrophilic)	High aqueous solubility; may require higher concentrations for passive membrane permeability.
H-Bond Donors/Acceptors	2 / 2	Strong potential for specific binding; polar surface area requires careful washout steps.
pKa (Amine)	~ 9.0 - 9.5	Protonated at physiological pH (7.4); acts as a cation.

Mechanistic Context

While often used as a starting fragment, this scaffold mimics the nicotinamide moiety found in NAD+, making it a competitive probe for NAD+-dependent enzymes. Researchers typically use this compound to:

- Map Binding Sites: Identify "hotspots" in kinase or ribosyltransferase domains.
- Linker Optimization: Serve as a core structure for growing larger, high-affinity inhibitors.

Preparation & Handling Protocols

Protocol A: Stock Solution Preparation

Objective: Create a stable, precipitation-free stock solution. Critical Insight: Due to its hydrophilicity (LogP -0.19), this compound dissolves well in aqueous buffers but is best stored

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in DMSO to prevent hydrolysis and microbial growth.

- Solvent Choice: Anhydrous Dimethyl Sulfoxide (DMSO), Cell Culture Grade (≥99.9%).
- Concentration Target: 100 mM (High concentration is standard for fragments to allow high-dose screening).

Step-by-Step:

- Weigh 16.4 mg of **3-(aminomethyl)-N-methylbenzamide** powder.
- Add 1.0 mL of anhydrous DMSO.
- Vortex for 30 seconds. Visual inspection should show a clear, colorless solution.
- Sterilization: Do not filter DMSO stocks through standard cellulose acetate filters (they dissolve). Use PTFE or Nylon 0.22 µm syringe filters if sterility is strictly required, though high DMSO is bacteriostatic.
- Storage: Aliquot into amber glass vials (avoid polystyrene). Store at -20°C (stable for 6 months).

Protocol B: Cell Treatment & Dosing Strategy

Objective: Deliver the compound to cells without inducing solvent toxicity.

The "DMSO Limit" Rule:

- Most mammalian cells (HEK293, HeLa, CHO) tolerate up to 0.5% (v/v) DMSO.
- Primary cells/Stem cells tolerate < 0.1% (v/v) DMSO.

Dilution Workflow (Example for 100 µM Final Concentration):

- Intermediate Dilution: Dilute 100 mM Stock 1:100 in culture medium (pre-warmed) to get 1 mM (1% DMSO).
  - Note: Immediate precipitation is unlikely due to low LogP, but always check for turbidity.

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- Final Dosing: Add the 1 mM intermediate 1:10 to the cell well.
  - Final Conc: 100 µM.
  - Final DMSO: 0.1%.

Experimental Workflows (Visualized)

The following diagram illustrates the decision logic for evaluating this fragment in a cellular context.

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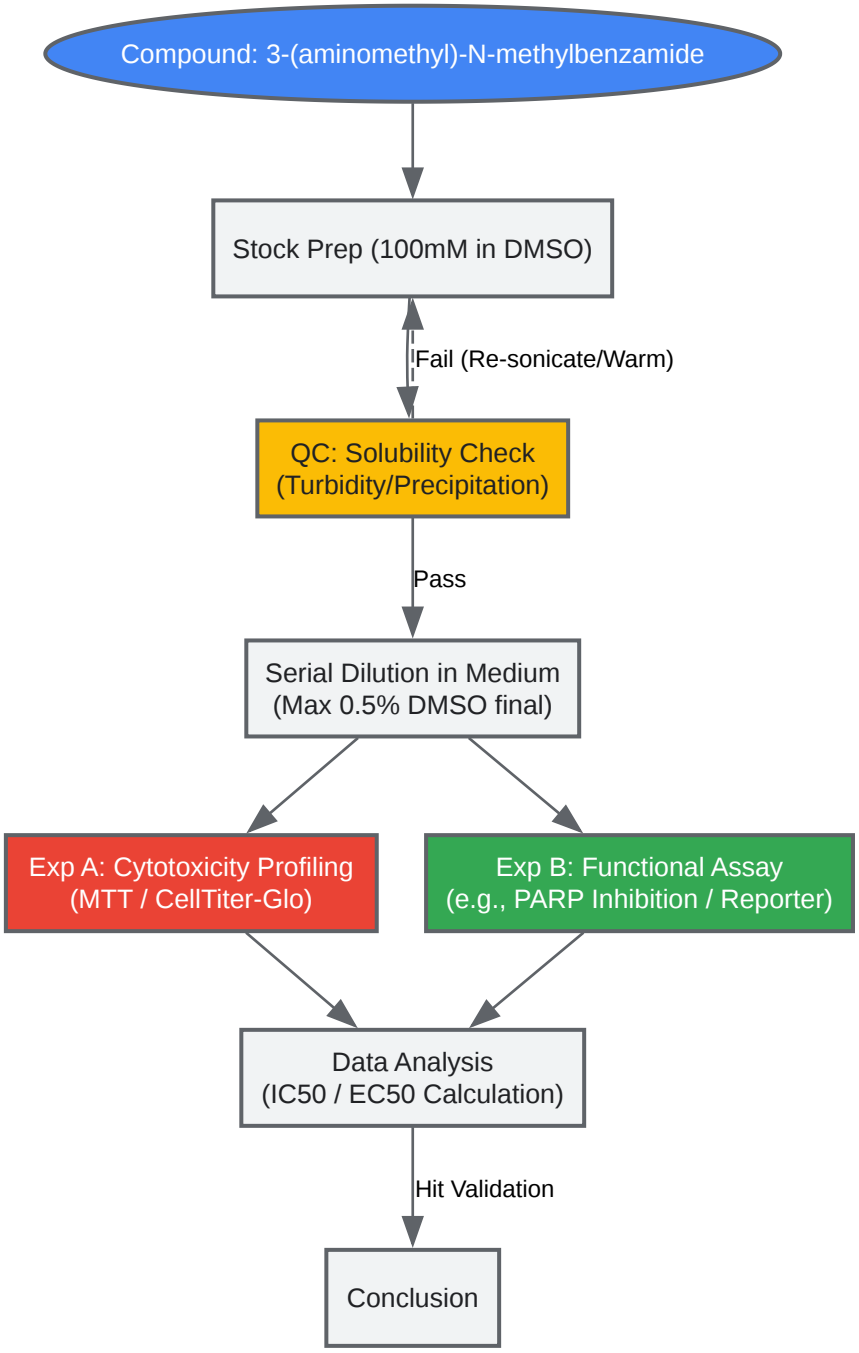

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Figure 1: Experimental workflow for validating the benzamide fragment in cell culture, prioritizing solubility QC and cytotoxicity checks before functional assays.

Core Experimental Protocols

Protocol C: Cytotoxicity Profiling (CellTiter-Glo®)

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Rationale: As a fragment, this molecule is often used at high concentrations (10 µM – 1 mM). You must distinguish between specific target inhibition and non-specific chemical toxicity (e.g., membrane disruption or pH shift).

Materials:

- Cell Line: HeLa or HepG2 (Standard metabolic models).
- Reagent: CellTiter-Glo® (Promega) or MTT.
- Plate: 96-well opaque white plate.

Procedure:

- Seeding: Seed 5,000 cells/well in 90 µL medium. Incubate 24h at 37°C/5% CO2.
- Compound Addition: Prepare a 7-point dilution series of **3-(aminomethyl)-N-methylbenzamide** (e.g., 1 mM down to 1 µM). Add 10 µL of 10x concentrated compound to each well.
  - Control 1: DMSO Vehicle (0.5%).
  - Control 2: Positive Kill Control (e.g., Staurosporine).
- Incubation: Incubate for 48 hours. (Fragments often require longer times to show phenotypic effects).
- Readout: Equilibrate plate to RT. Add 100 µL CellTiter-Glo reagent. Shake 2 min. Read Luminescence.
- Analysis: Plot Log[Concentration] vs. Relative Viability. Determine CC50 (Cytotoxic Concentration 50%).
  - Success Criterion: CC50 should be > 10x the expected functional IC50.

Protocol D: Cellular Thermal Shift Assay (CETSA)

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Rationale: To prove the fragment actually enters the cell and binds a target (Target Engagement) without needing a complex functional assay.

Procedure:

- Treatment: Treat 10^6 cells with 100 µM of **3-(aminomethyl)-N-methylbenzamide** for 1 hour.
- Harvest: Wash cells with PBS, resuspend in PBS + Protease Inhibitors.
- Heating: Aliquot cell suspension into PCR tubes. Heat individually at a gradient (e.g., 40°C to 65°C) for 3 minutes.
- Lysis: Freeze-thaw (3x) to lyse cells. Centrifuge at 20,000 x g for 20 min to pellet denatured proteins.
- Detection: Run supernatant on SDS-PAGE. Blot for the target protein (e.g., PARP1).
- Result: If the compound binds, the target protein will remain soluble at higher temperatures compared to the DMSO control (Thermal Stabilization).

Mechanism of Action & Pathway Visualization

While **3-(aminomethyl)-N-methylbenzamide** is a fragment, its primary utility is mimicking the nicotinamide pharmacophore. The diagram below illustrates its potential interference in the NAD+ salvage pathway or PARP signaling.

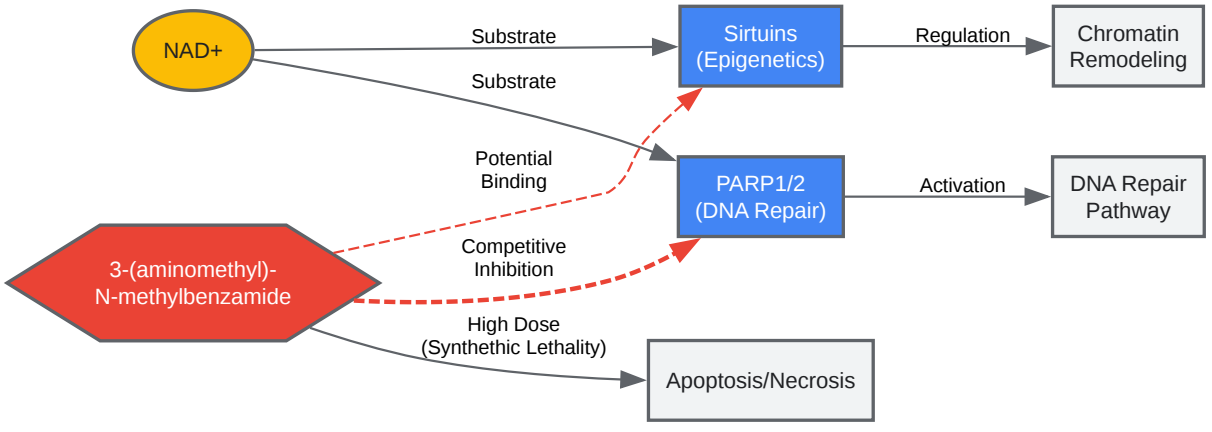

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Figure 2: Potential mechanistic intervention points. The fragment mimics the nicotinamide moiety of NAD+, potentially inhibiting NAD+-dependent enzymes like PARP or Sirtuins.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Precipitation in Media	High concentration + Salt effect	Dilute in PBS first, or warm media to 37°C before adding compound. Ensure DMSO < 1%.
Low Potency (IC50 > 100 µM)	Fragment nature (Low affinity)	This is normal for fragments. Do not exceed 1 mM (osmotic stress). Consider chemical evolution (growing the fragment).
Cell Detachment	Amine toxicity / pH shift	The primary amine can act as a weak base. Check media pH. Use HEPES-buffered media.

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